An In-depth Technical Guide to Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate*
CAS No.:	*27883-60-9*
Cat. No.:	*B1592862*

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CAS Number: 27883-60-9

This technical guide provides a comprehensive overview of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**, a key organic intermediate. Aimed at researchers, scientists, and professionals in drug development, this document delves into the compound's chemical identity, physicochemical properties, a proposed synthetic pathway, key reactive characteristics, and its potential applications, particularly as a structural analogue to a known pharmaceutical intermediate.

Compound Identity and Physicochemical Properties

Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate is a substituted aromatic compound with the chemical formula $C_9H_9NO_6$.[1][2] Its structure features a benzene ring substituted with a methyl ester, a nitro group, a hydroxyl group, and a methoxy group. The specific arrangement of these functional groups dictates its chemical behavior and potential utility in organic synthesis.

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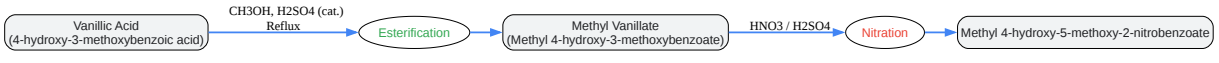
The key physicochemical properties of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** are summarized in the table below. These values are primarily derived from commercial supplier data and computational predictions.

Property	Value	Source
Molecular Formula	$C_9H_9NO_6$	[1][2]
Molecular Weight	227.17 g/mol	[1][2]
CAS Number	27883-60-9	[1][2]
Appearance	Brown to reddish-brown solid	ChemicalBook
Boiling Point (Predicted)	389.2 ± 42.0 °C	[3]
Density (Predicted)	1.405 ± 0.06 g/cm³	[3]
pKa (Predicted)	6.63 ± 0.24	ChemicalBook
LogP (Computed)	1.0956	[1]
Storage Temperature	Inert atmosphere, room temperature	[1]

Synthesis and Plausible Synthetic Pathway

While a specific, experimentally validated protocol for the synthesis of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** is not readily available in peer-reviewed literature, a plausible synthetic route can be proposed based on established organic chemistry principles and published syntheses of structurally related molecules. A logical starting material is vanillic acid (4-hydroxy-3-methoxybenzoic acid), a readily available and inexpensive natural product.

The proposed synthesis involves two key steps: esterification of the carboxylic acid and subsequent nitration of the aromatic ring.



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Caption: Proposed synthetic pathway for **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**.

Step-by-Step Experimental Protocol (Proposed)

Step 1: Esterification of Vanillic Acid to Methyl Vanillate

- To a solution of vanillic acid in methanol, add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and remove the methanol under reduced pressure.
- Neutralize the residue with a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield methyl vanillate.

Causality behind Experimental Choices: The use of methanol as both solvent and reactant in the presence of a strong acid catalyst is a standard and efficient method for Fischer esterification. The workup procedure is designed to remove the acid catalyst and isolate the ester product.

Step 2: Nitration of Methyl Vanillate

- Cool a mixture of concentrated nitric acid and concentrated sulfuric acid to 0 °C.
- Slowly add methyl vanillate to the cooled nitrating mixture with constant stirring, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time, monitoring the progress by TLC.
- Carefully pour the reaction mixture onto crushed ice to precipitate the product.

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- Filter the solid, wash thoroughly with cold water until the washings are neutral, and dry to obtain the crude product.

- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to afford pure **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**.

Causality behind Experimental Choices: The hydroxyl and methoxy groups on the aromatic ring are activating and ortho-, para-directing. The nitration is expected to occur at the position ortho to the hydroxyl group and meta to the methoxy and ester groups, which is the C2 position. The use of a mixture of nitric and sulfuric acids is a standard condition for electrophilic aromatic nitration. The low temperature is crucial to control the reaction and prevent side product formation.

Chemical Reactivity and Potential as a Synthetic Intermediate

The chemical reactivity of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** is governed by its multiple functional groups.

- Phenolic Hydroxyl Group: The hydroxyl group is acidic and can be deprotonated with a base. It can also undergo O-alkylation or O-acylation reactions.

- Nitro Group: The nitro group is a strong electron-withdrawing group and can be reduced to an amino group using various reducing agents (e.g., Sn/HCl, H_2/Pd-C). This transformation is pivotal for introducing a nucleophilic site on the aromatic ring, opening up possibilities for further derivatization, such as in the synthesis of heterocyclic compounds.

- Ester Group: The methyl ester can be hydrolyzed to the corresponding carboxylic acid under acidic or basic conditions.

A key potential application of this compound lies in its role as a building block in the synthesis of more complex molecules. Its isomer, Methyl 5-hydroxy-4-methoxy-2-nitrobenzoate, is a known intermediate in the synthesis of the anticancer drug Gefitinib.[4][5] The structural similarity suggests that **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** could be a valuable precursor for novel pharmaceutical agents.

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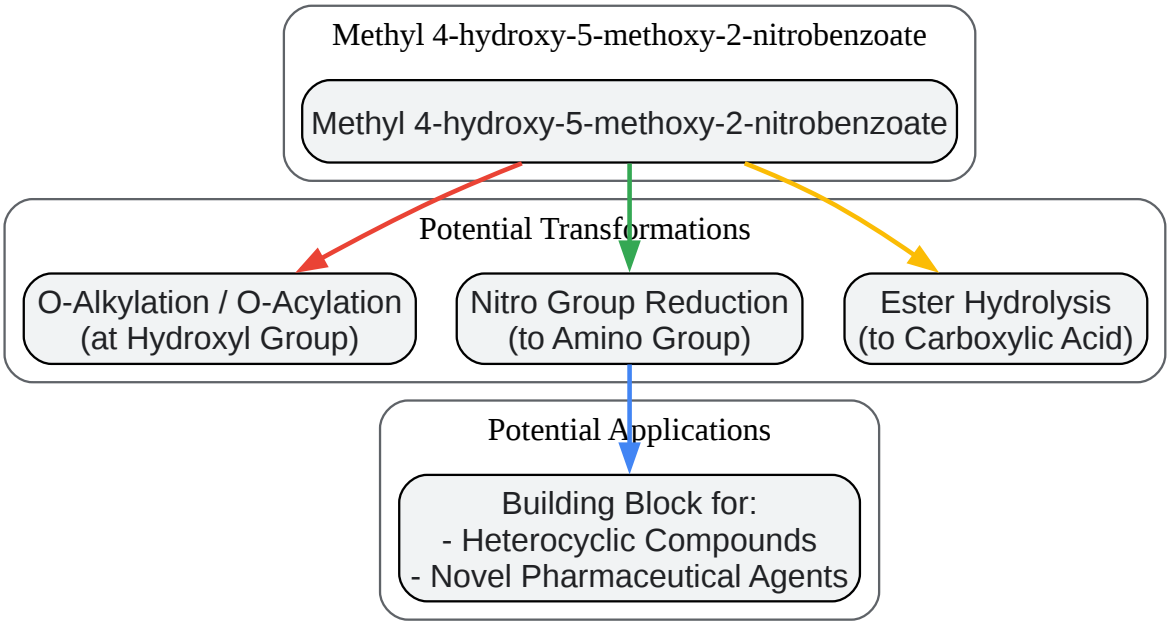

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Caption: Key reactive sites and potential synthetic utility of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**.

Spectroscopic and Analytical Data

Detailed experimental spectroscopic data (^{1}H NMR, ^{13}C NMR, Mass Spectrometry, IR) for **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** is not widely available in public databases. Commercial suppliers may provide a Certificate of Analysis with this information upon request. [6][7]

Based on the structure, the following characteristic signals would be expected:

- ^{1}H NMR: Signals corresponding to the two aromatic protons, the methoxy protons, the methyl ester protons, and the hydroxyl proton. The chemical shifts and coupling patterns would be indicative of the substitution pattern.
- ^{13}C NMR: Resonances for the nine carbon atoms in the molecule, including the carbonyl carbon of the ester, the aromatic carbons, and the two methyl carbons.

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- IR Spectroscopy: Characteristic absorption bands for the hydroxyl group (O-H stretch), the carbonyl group of the ester (C=O stretch), the nitro group (N-O stretches), and C-O and C-H bonds.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound (227.17 g/mol), along with characteristic fragmentation patterns.

Safety and Handling

A safety data sheet (SDS) for **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** should be consulted before handling. General safety precautions for handling nitroaromatic compounds should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry place, away from heat and sources of ignition. The compound should be stored under an inert atmosphere.[1]

Conclusion

Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate is a valuable organic intermediate with significant potential in synthetic chemistry, particularly in the development of novel pharmaceutical compounds. While detailed experimental data is somewhat limited in the public domain, its structural features and the known applications of its isomer highlight its potential as a versatile building block. This guide provides a foundational understanding of its properties, a plausible synthetic route, and key reactivity, serving as a valuable resource for researchers in the field.

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